

A Comprehensive Guide to the Nomenclature of 1,2-Bis(bromomethyl)benzene

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Compound of Interest

Compound Name: 1,2-Bis(bromomethyl)benzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the synonyms and nomenclature for the chemical compound **1,2-Bis(bromomethyl)benzene**, a versatile reagent in organic synthesis. A clear understanding of its various names is crucial for accurate literature searches, chemical procurement, and unambiguous communication in research and development.

Chemical Identity

The compound is structurally defined as a benzene ring with two adjacent bromomethyl (-CH₂Br) substituents. Its unique chemical structure gives rise to several acceptable names, both systematic and common.

Identifier	Value
CAS Number	91-13-4[1][2][3][4][5][6][7][8][9][10][11][12][13][14]
Molecular Formula	C ₈ H ₈ Br ₂ [2][3][5][6][7][9][10][11][12]
Molecular Weight	263.96 g/mol [2][5][6][7][8][9][10][12][14]
InChI Key	KGKAYWMGPDWLQZ-UHFFFAOYSA-N[2][3][5][10][14]

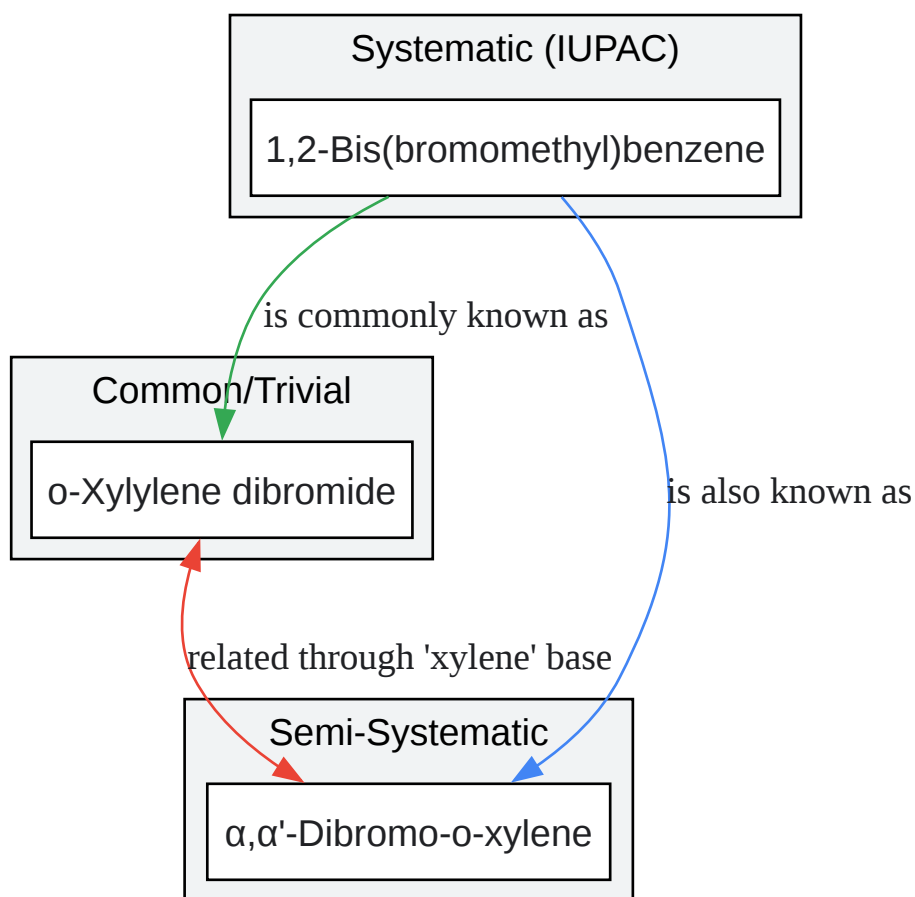
Synonyms and Nomenclature

The various names for **1,2-Bis(bromomethyl)benzene** can be categorized into systematic, semi-systematic, and common names. Below is a comprehensive table of these synonyms.

Nomenclature Type	Synonym	Source
IUPAC Name	1,2-Bis(bromomethyl)benzene	[2][5][8][10][12]
Common Name	o-Xylylene dibromide	[1][5][6][8][9][10][13][14][15]
Semi-Systematic	α,α' -Dibromo-o-xylene	[5][6][7][8][9][10][12][13][14]
Alternative Spelling	alpha,alpha'-Dibromo-o-xylene	[1][6][9][10][13]
Alternative Spelling	o-Xylylene bromide	[7]
Alternative Name	o-Bis(bromomethyl)benzene	[2][5][10]
Systematic Variant	Benzene, 1,2-bis(bromomethyl)-	[5][10]
Systematic Variant	1,2-Di(bromomethyl)benzene	[5][10]
Alternative Name	o-(Bromomethyl)benzyl bromide	[5][10]
Historical/Less Common	α,α' -Dibromo-o-xylol	[5][10]
Historical/Less Common	O-XYLIDENE DIBROMIDE	[7]
CAS Index Name	Benzene, 1,2-bis(bromomethyl)-	[5][10]

Nomenclature Relationship Diagram

The following diagram illustrates the relationships between the primary systematic and common names for this compound.



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Caption: A diagram illustrating the relationships between the IUPAC, common, and semi-systematic names for **1,2-Bis(bromomethyl)benzene**.

Experimental Protocols

The identification and confirmation of **1,2-Bis(bromomethyl)benzene** and its synonyms in a laboratory setting would typically involve standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy. The experimental protocols for these techniques are well-established and would involve dissolving a sample of the compound in a suitable solvent (e.g., deuterated chloroform for NMR) and acquiring the respective spectra. A detailed protocol for each is beyond the scope of this guide on nomenclature; however, researchers should refer to standard analytical chemistry textbooks for comprehensive methodologies.

Conclusion

A thorough understanding of the various synonyms for **1,2-Bis(bromomethyl)benzene** is essential for effective scientific communication and research. This guide provides a comprehensive list of these names and their relationships to aid researchers in their work with this important chemical intermediate.

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